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An In-depth Technical Guide to tert-Butyl Butanoate

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Compound of Interest		
Compound Name:	tert-butyl butanoate	
Cat. No.:	B3395247	Get Quote

This technical guide provides a comprehensive overview of **tert-butyl butanoate**, including its nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Nomenclature

The standard IUPAC name for the compound is **tert-butyl butanoate**.[1] It is also known by several synonyms, which are listed below:

- tert-Butyl butyrate[1][2][3][4]
- Butanoic acid, 1,1-dimethylethyl ester[1][2][3][4]
- Butyric acid, tert-butyl ester[4]

Physicochemical Properties

The key physical and chemical properties of **tert-butyl butanoate** are summarized in the table below for easy reference.

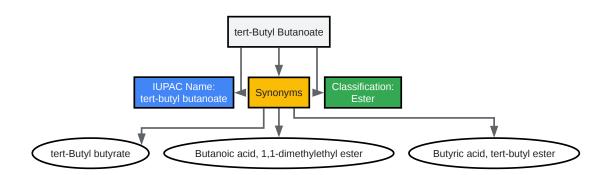


Property	Value	Source
Molecular Formula	C8H16O2	[1][3][5]
Molecular Weight	144.21 g/mol	[1][3][5]
Boiling Point	143.6 °C at 760 mmHg	[3]
Density	0.878 g/cm ³	[3]
Flash Point	39.1 °C	[3]
Refractive Index	1.412	[3]
Vapor Pressure	5.3 mmHg at 25°C	[3]
Solubility	Limited solubility in water, miscible with organic solvents like ethanol and diethyl ether. [4]	
Appearance	Colorless to pale yellow liquid with a fruity odor.[4]	_

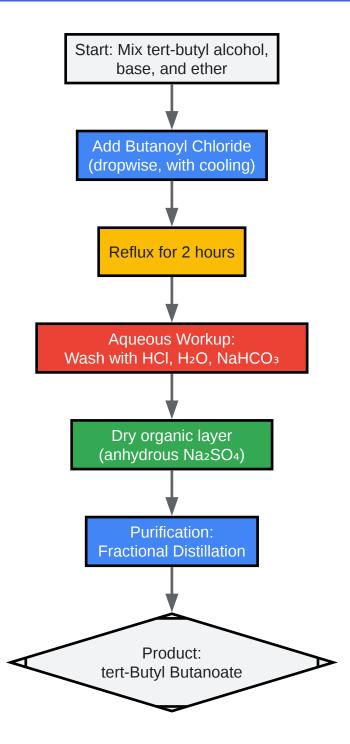
Logical Relationship Diagram

The following diagram illustrates the nomenclature and classification of **tert-butyl butanoate**.

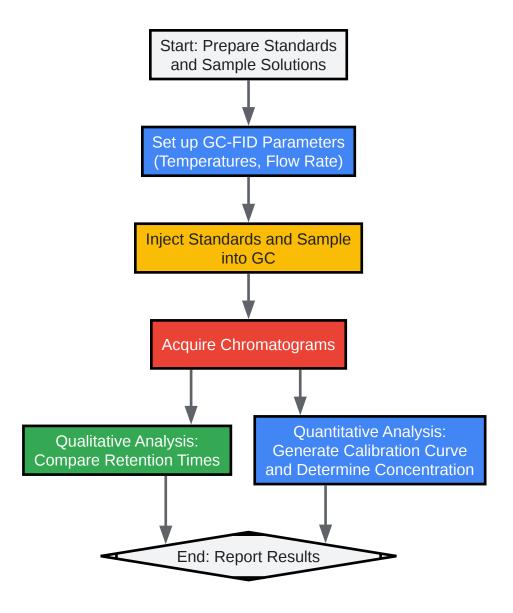












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- 5. tert-butyl (411C)butanoate | C8H16O2 | CID 10701935 PubChem [pubchem.ncbi.nlm.nih.gov]
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